

Application Notes & Protocols: Structural Elucidation of Caloxanthone B via NMR and Mass Spectrometry

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Compound of Interest

Compound Name: Caloxanthone B

Cat. No.: B12303576

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Caloxanthone B** is a prenylated xanthone isolated from plants of the Calophyllum genus, notably Calophyllum inophyllum.[1][2] Xanthones are a class of naturally occurring polyphenolic compounds with a wide range of reported biological activities, making them attractive targets for natural product chemistry and drug discovery. Accurate structural elucidation is paramount for understanding structure-activity relationships and for the development of new therapeutic agents. This document provides detailed protocols and data interpretation guidelines for the analysis of **Caloxanthone B** using Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS), the two most powerful techniques in modern structure determination.[3][4][5]

Part 1: Mass Spectrometry Analysis

Mass spectrometry is an essential analytical technique used to determine the molecular weight and elemental composition of a compound, as well as to gain structural insights through fragmentation analysis.[3][6] For non-volatile natural products like **Caloxanthone B**, soft ionization techniques such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical

Ionization (APCI), often coupled with Liquid Chromatography (LC-MS), are the methods of choice.^{[7][8]}

Quantitative Data: Mass Spectrometry

High-Resolution Mass Spectrometry (HRMS) provides a highly accurate mass measurement, allowing for the unambiguous determination of the molecular formula.

Parameter	Observed Value	Description
Molecular Formula	C ₂₄ H ₂₆ O ₆	Determined via HRMS and NMR analysis. ^[2]
Exact Mass	410.1729	Calculated mass for the neutral molecule.
[M+H] ⁺ Ion	m/z 411.1802	Protonated molecular ion typically observed in positive mode ESI or APCI.
[M+Na] ⁺ Ion	m/z 433.1621	Sodium adduct, commonly observed in ESI-MS.

Note: The m/z values for ions are calculated based on the molecular formula and may vary slightly in experimental data.

Experimental Protocol: LC-MS Analysis

This protocol outlines a general procedure for the analysis of a purified xanthone sample.

- Sample Preparation:
 - Accurately weigh approximately 1 mg of purified **Caloxanthone B**.
 - Dissolve the sample in 1 mL of HPLC-grade methanol or acetonitrile to create a 1 mg/mL stock solution.
 - Further dilute the stock solution to a final concentration of 1-10 µg/mL using the initial mobile phase composition.

- Filter the final solution through a 0.22 μm syringe filter before injection.
- Instrumentation & Conditions:
 - Instrument: A high-resolution mass spectrometer such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap instrument, coupled to an HPLC or UHPLC system.[4]
 - Chromatographic Column: A reverse-phase C18 column (e.g., 2.1 x 100 mm, 1.8 μm) is typically used for separating xanthones.
 - Mobile Phase A: Water + 0.1% Formic Acid.
 - Mobile Phase B: Acetonitrile or Methanol + 0.1% Formic Acid.
 - Gradient: A typical gradient would be to start at 10-20% B, increasing to 95-100% B over 15-20 minutes, followed by a hold and re-equilibration.
 - Flow Rate: 0.2 - 0.4 mL/min.
 - Injection Volume: 1 - 5 μL .
- Mass Spectrometer Settings (Positive ESI Mode):
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Capillary Voltage: 3.5 - 4.5 kV.
 - Source Temperature: 120 - 150 $^{\circ}\text{C}$.
 - Desolvation Gas (N_2): Flow and temperature set according to manufacturer guidelines (e.g., 600 L/hr, 350 $^{\circ}\text{C}$).
 - Scan Range: m/z 100 - 1000.
 - Data Acquisition: Acquire both full scan MS^1 data for accurate mass determination and data-dependent MS^2 (tandem MS) scans for fragmentation analysis.[9]

Fragmentation Pathway

The fragmentation of prenylated xanthones in MS/MS experiments is highly characteristic and provides structural information, particularly on the nature and location of the side chains.

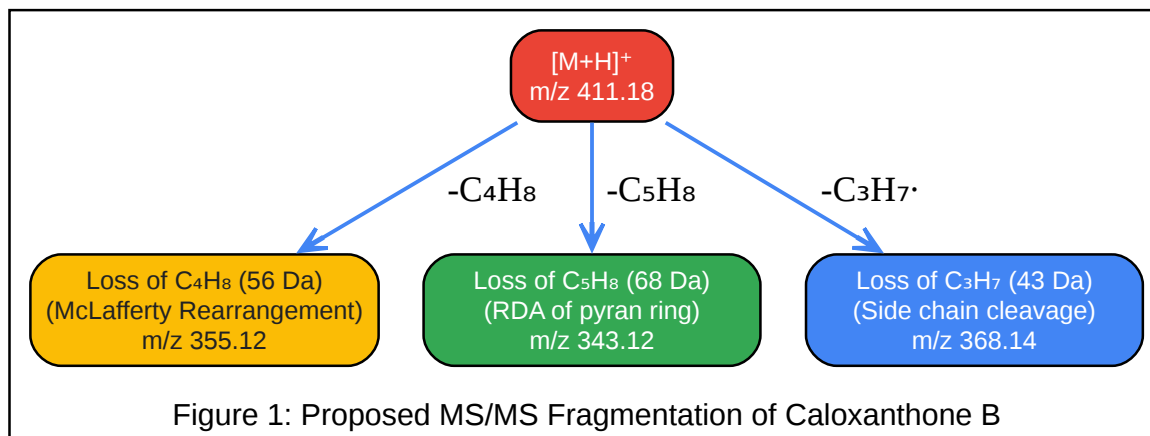


Figure 1: Proposed MS/MS Fragmentation of Caloxanthone B

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Caption: Key fragmentation pathways for the protonated molecule of **Caloxanthone B**.

Part 2: NMR Spectroscopy Analysis

NMR spectroscopy is the most powerful tool for the de novo structural elucidation of organic molecules. A combination of 1D (1H , ^{13}C) and 2D (COSY, HSQC, HMBC) experiments is required to assign all proton and carbon signals and establish the connectivity of the molecular structure.^{[5][10]}

Quantitative Data: 1H and ^{13}C NMR

The following table contains representative chemical shift data for a related complex xanthone, Caloxanthone O, isolated from the same genus, as a detailed, published dataset for **Caloxanthone B** was not available in the initial search.^{[11][12]} The analysis and interpretation principles are directly applicable. Data was recorded on a 400 MHz spectrometer in DMSO- d_6 .^[12]

Position	δ C (ppm)	δ H (ppm), J (Hz)	Key HMBC Correlations (H $\rightarrow$ C)
1	163.5	13.73 (s, 1-OH)	C-2, C-9a
2	92.9	6.19 (s)	C-1, C-3, C-4, C-9a
3	164.9	-	-
4	106.4	-	-
4a	151.3	-	-
5	132.8	-	-
5a	142.8	-	-
6	155.3	-	-
7	97.8	6.78 (s)	C-5a, C-6, C-8, C-8a
8	155.8	-	-
8a	108.5	-	-
9	181.1	-	-
9a	102.7	-	-
5-OMe	61.2	3.84 (s)	C-5
10	87.9	4.56 (q, 6.2)	C-3, C-4, C-11, C-12, C-13
11	30.1	1.36 (d, 6.5)	C-4, C-10, C-12
12	74.2	-	-
13	25.4	1.55 (s)	C-10, C-11, C-12
14	20.3	1.25 (s)	C-12

Experimental Protocol: NMR Analysis

- Sample Preparation:

- Dissolve 5-10 mg of the purified compound in approximately 0.6 mL of a suitable deuterated solvent (e.g., CDCl_3 , Acetone- d_6 , DMSO- d_6).[\[12\]](#)
- Add a small amount of internal standard, such as tetramethylsilane (TMS), if the solvent does not provide a reference signal.
- Transfer the solution to a 5 mm NMR tube.
- Instrumentation & Experiments:
 - Instrument: A 400 MHz or higher field NMR spectrometer (e.g., Bruker AV-400).[\[12\]](#)
 - 1D Experiments:
 - Proton (^1H) NMR: Acquire a standard ^1H spectrum to identify proton signals, their integrations, and coupling patterns.
 - Carbon (^{13}C) NMR: Acquire a proton-decoupled ^{13}C spectrum to identify all unique carbon signals.
 - DEPT-135: (Distortionless Enhancement by Polarization Transfer) Run a DEPT-135 experiment to differentiate between CH/CH_3 (positive signals) and CH_2 (negative signals) carbons. Quaternary carbons are absent.
 - 2D Experiments:
 - COSY (Correlation Spectroscopy): Identifies proton-proton (^1H - ^1H) spin-spin coupling, revealing adjacent protons (e.g., $\text{H}-\text{C}-\text{C}-\text{H}$).
 - HSQC (Heteronuclear Single Quantum Coherence): Correlates directly bonded protons and carbons (^1H - ^{13}C), allowing for the assignment of protonated carbons.
 - HMBC (Heteronuclear Multiple Bond Correlation): Correlates protons and carbons over two to three bonds (^1H - ^{13}C , ^1H - $^{13}\text{C}-\text{C}$). This is crucial for connecting molecular fragments and establishing the overall carbon skeleton.
 - ROESY/NOESY (Rotating/Nuclear Overhauser Effect Spectroscopy): Identifies protons that are close in space, which is essential for determining stereochemistry and the

relative positions of substituents.

Part 3: Integrated Workflow for Structural Elucidation

The identification and characterization of a natural product like **Caloxanthone B** is a multi-step process that integrates extraction, purification, and spectroscopic analysis.

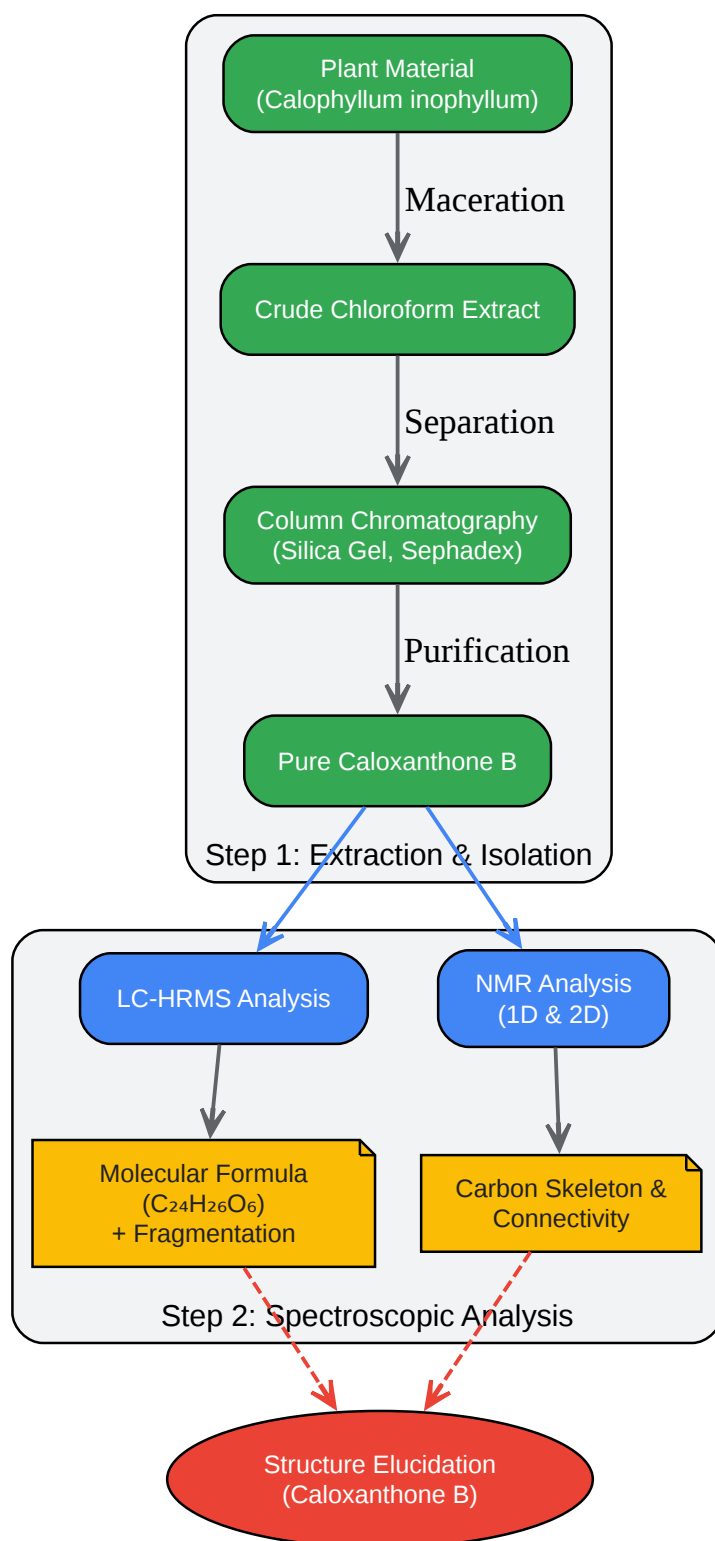


Figure 2: Workflow for Isolation and Analysis of Caloxanthone B

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Caption: Integrated workflow from plant extraction to final structure elucidation.

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References

- 1. [cabidigitallibrary.org](https://pubchem.ncbi.nlm.nih.gov/compound/Caloxanthone) [[cabidigitallibrary.org](https://pubchem.ncbi.nlm.nih.gov/compound/Caloxanthone)]
- 2. [Npc310735 | C₂₄H₂₆O₆ | CID 102066908 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/Caloxanthone) [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/compound/Caloxanthone)]
- 3. [researchgate.net](https://pubchem.ncbi.nlm.nih.gov/compound/Caloxanthone) [[researchgate.net](https://pubchem.ncbi.nlm.nih.gov/compound/Caloxanthone)]
- 4. [pubs.acs.org](https://pubchem.ncbi.nlm.nih.gov/compound/Caloxanthone) [[pubs.acs.org](https://pubs.acs.org/compound/Caloxanthone)]
- 5. Structure elucidation of xanthone derivatives: studies of nuclear magnetic resonance spectroscopy - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/20101234/)]
- 6. Mass Spectrometry Protocols and Methods | Springer Nature Experiments [[experiments.springernature.com](https://experiments.springernature.com/articles/10.1007/978-1-4939-9888-8_1)]
- 7. [indusextracts.com](https://pubchem.ncbi.nlm.nih.gov/compound/Caloxanthone) [[indusextracts.com](https://pubchem.ncbi.nlm.nih.gov/compound/Caloxanthone)]
- 8. Characterization of prenylated xanthenes and flavanones by liquid chromatography/atmospheric pressure chemical ionization mass spectrometry - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/20101234/)]
- 9. Mass spectrometry of Natural Products: Current, Emerging and Future Technologies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/20101234/)]
- 10. [researchgate.net](https://pubchem.ncbi.nlm.nih.gov/compound/Caloxanthone) [[researchgate.net](https://pubchem.ncbi.nlm.nih.gov/compound/Caloxanthone)]
- 11. Caloxanthenes O and P: Two New Prenylated Xanthenes from Calophyllum inophyllum - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/20101234/)]
- 12. [pdfs.semanticscholar.org](https://pubchem.ncbi.nlm.nih.gov/compound/Caloxanthone) [[pdfs.semanticscholar.org](https://pubchem.ncbi.nlm.nih.gov/compound/Caloxanthone)]
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